

Technical Guide: Rosuvastatin EP Impurity N – Structure, Properties, and Control[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Dehydro-3-Deshydroxy-(2E)-
Rosuvastatin

Cat. No.: B13424243

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Executive Summary

In the high-stakes landscape of statin development, the control of impurities is not merely a compliance checkbox but a critical determinant of drug safety and stability.[1] Rosuvastatin EP Impurity N (commonly known as Rosuvastatin Dehydro Impurity) is a specific degradation product arising from the dehydration of the statin pharmacophore.

This guide provides a definitive technical analysis of Impurity N, defined by the European Pharmacopoeia (EP) as a specified impurity. It details the mechanistic pathway of its formation, its physicochemical profile, and validated analytical protocols for its quantification, ensuring your workflows align with ICH Q3A(R2) and EP monograph standards.

Chemical Identity and Structural Elucidation[3][4][5]

Nomenclature and Identification

Impurity N represents the dehydrated analogue of Rosuvastatin, where the characteristic 3-hydroxy group of the heptenoic acid side chain has undergone elimination to form a conjugated diene system.

Parameter	Specification
EP Designation	Rosuvastatin Impurity N
Common Name	Rosuvastatin 3-Dehydro Impurity; Rosuvastatin Dienoic Acid
Chemical Name (IUPAC)	(2E,5S,6E)-7-[4-(4-Fluorophenyl)-6-(1-methylethyl)-2-[methyl(methylsulfonyl)amino]pyrimidin-5-yl]-5-hydroxyhept-2,6-dienoic acid
CAS Number	2290571-51-4 (Free Acid)
Molecular Formula	C ₂₂ H ₂₆ FN ₃ O ₅ S
Molecular Weight	463.52 g/mol
Stereochemistry	(5S) configuration retained; (2E, 6E) geometry at double bonds

Structural Analysis

Unlike the parent molecule Rosuvastatin, which possesses a 3,5-dihydroxy heptenoic acid side chain (essential for HMG-CoA reductase inhibition), Impurity N lacks the hydroxyl group at position C3. Instead, it features a C2=C3 double bond.

- **Conjugation:** The new double bond at C2 is conjugated with the carbonyl group (C1) and potentially interacts electronically with the C6 double bond, altering the UV absorption profile compared to the parent drug.
- **Polarity:** The loss of the secondary alcohol (-OH) at C3 increases the lipophilicity of Impurity N relative to Rosuvastatin.

Mechanistic Pathway: Formation and Origin

The formation of Impurity N is a classic acid-catalyzed

-elimination reaction. Understanding this mechanism is vital for process control during API manufacturing and stability studies.

Degradation Mechanism

Under acidic conditions (low pH) or thermal stress, the 3-hydroxyl group of Rosuvastatin becomes protonated. This creates a good leaving group (

).

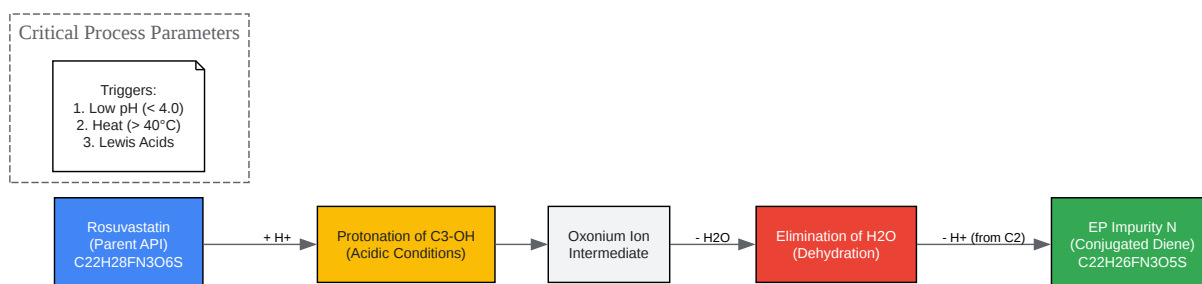
Subsequent elimination of a proton from the

-carbon (C2) results in the formation of the

-unsaturated carboxylic acid (Impurity N).

Pathway Visualization

The following diagram illustrates the transformation from Rosuvastatin to Impurity N via acid-catalyzed dehydration.



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Figure 1: Mechanistic pathway of Rosuvastatin degradation yielding Impurity N via acid-catalyzed dehydration.

Analytical Characterization & Methodology

Accurate quantification of Impurity N requires a validated HPLC or UPLC method capable of resolving it from the parent peak and other specified impurities (like the Lactone form).

Chromatographic Behavior

Due to the loss of the polar hydroxyl group, Impurity N is less polar than Rosuvastatin.

- Reverse Phase (RP-HPLC): Impurity N typically elutes after Rosuvastatin (Relative Retention Time, RRT > 1.0).
- UV Detection: The conjugated diene system may result in a bathochromic shift or increased extinction coefficient at lower wavelengths compared to the parent.

Recommended HPLC Protocol (EP Aligned)

This protocol is derived from standard Pharmacopoeial methods for statin analysis, optimized for impurity profiling.

Parameter	Condition
Column	C18 End-capped (e.g., Inertsil ODS-3V or equivalent), 250 x 4.6 mm, 5 µm
Mobile Phase A	Acetonitrile / Water / Trifluoroacetic acid (29:70:1 v/v/v)
Mobile Phase B	Acetonitrile / Water / Trifluoroacetic acid (70:29:1 v/v/v)
Gradient	Gradient elution (Time: %B) -> 0:0, 30:60, 45:100
Flow Rate	1.0 - 1.2 mL/min
Column Temp	40°C
Detection	UV at 242 nm (or diode array for peak purity)
Target RRT	~1.2 - 1.3 (Relative to Rosuvastatin)

Mass Spectrometry (LC-MS/MS)

For structural confirmation during method validation:

- Ionization: ESI Positive Mode () or Negative Mode ().
- Parent Ion: m/z 464.2 ().
- Key Fragment: Loss of the side chain often yields the pyrimidine core fragment characteristic of the rosuvastatin scaffold.

Regulatory & Toxicological Context

Pharmacopoeial Limits

Under the European Pharmacopoeia (EP) monograph for Rosuvastatin Calcium, Impurity N is a specified impurity.

- Acceptance Criteria: Typically (Standard ICH Q3A limit for specified impurities in new drug substances).
- Reporting Threshold: 0.05%.

Safety Assessment

Impurity N preserves the fluorophenyl-pyrimidine core but alters the HMG-CoA reductase binding pharmacophore (the dihydroxy acid).

- Activity: Likely significantly reduced pharmacological activity due to the loss of the 3-OH group and rigidification of the side chain.
- Genotoxicity: As a structural analogue without alerting functional groups (like epoxides or aromatic nitrosamines), it is generally treated as a standard organic impurity unless specific in silico alerts (e.g., Derek Nexus) indicate otherwise.

Control Strategy for Drug Development[1]

To maintain Impurity N below the threshold of toxicological concern (TTC) or specification limits, implement the following control measures:

- **pH Control:** Strictly maintain pH > 6.0 during wet granulation or liquid formulation stages. Rosuvastatin is stable in alkaline environments (calcium salt form) but labile in acid.[2]
- **Excipient Selection:** Avoid acidic excipients (e.g., citric acid, ascorbic acid) in solid dosage forms. Use buffering agents (e.g., Tribasic Calcium Phosphate) to stabilize the micro-environment.
- **Drying Process:** Minimize heat exposure during drying phases if residual moisture is present, as hot/wet acidic conditions accelerate dehydration.

References

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- To cite this document: BenchChem. [Technical Guide: Rosuvastatin EP Impurity N – Structure, Properties, and Control[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13424243/docs#technical-guide-rosuvastatin-ep-impurity-n-structure-properties-and-control-1]

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